

Chemical Profile & Sourcing of Scirpusin B

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Compound Focus: Scirpusin B

CAS No.: 69297-49-0

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Scirpusin B is a naturally occurring polyphenol, a dimer of piceatannol. The table below summarizes its core chemical characteristics and primary natural source.

Property	Description
Chemical Classification	Stilbenoid dimer (dimer of piceatannol) [1] [2].
IUPAC Name / Molecular Formula	Information not specified in search results.
Molecular Weight	Information not specified in search results.
Observed Fragments (LC-ESI-MS/MS)	375.0868 (C ₂₂ H ₁₅ O ₆ ⁻), 241.0504 (C ₁₄ H ₉ O ₄ ²⁻ •), 135.0451 (C ₈ H ₇ O ₂ ⁻), 109.0296 (C ₆ H ₅ O ₂ ⁻) [3].
Primary Natural Source	Seeds and rinds of <i>Passiflora edulis</i> (Passion fruit), identified as a major polyphenol [1] [3] [2].
Other Documented Sources	<i>Cyperus rotundus</i> (Purple nutsedge) rhizomes [3].

Quantitative Biological Activity Data

The following tables summarize key quantitative findings from *in vitro* and *in vivo* studies on **Scirpusin B** and passion fruit extracts.

Table 1: In Vitro Biological Activities

Assay/Model	Test Substance	Key Quantitative Result	Reported Significance/IC ₅₀
Acetylcholinesterase (AChE) Inhibition	Scirpusin B	50% Inhibitory Concentration (IC ₅₀): 62.9 μM [1] [4].	Potent activity relevant to Alzheimer's disease.
Acetylcholinesterase (AChE) Inhibition	Piceatannol	50% Inhibitory Concentration (IC ₅₀): 258.9 μM [1] [4].	Less potent than Scirpusin B.
Antioxidant (DPPH Radical Scavenging)	Scirpusin B	Exhibited greater antioxidant activity than piceatannol [2].	Specific IC ₅₀ not provided in results.
Anti-Amyloid-β Aggregation	S-50EE & S-95EE (Passion fruit seed extracts containing Scirpusin B)	Showed inhibition of Aβ ₁₋₄₂ aggregation [1] [4].	Specific values not provided.
Neuroprotective Activity	S-50EE & S-95EE (Passion fruit seed extracts)	Exhibited protection against Aβ ₂₅₋₃₅ -induced or H ₂ O ₂ -induced cytotoxicity in SH-SY5Y neuroblastoma cells [1] [4].	Specific values not provided.

Table 2: In Vivo Efficacy (Cognitive Function)

Animal Model	Test Substance & Dose	Treatment Duration	Key Outcome
Scopolamine-induced memory impairment in ICR mice	Scirpusin B (40 mg/kg)	7 days (daily pretreatment)	Improved learning behavior in passive avoidance test (p < 0.05 vs. control) [1] [4].

Animal Model	Test Substance & Dose	Treatment Duration	Key Outcome
Scopolamine-induced memory impairment in ICR mice	S-95EE & S-50EE (250 mg/kg)	7 days (daily pretreatment)	Improved learning behavior in passive avoidance test ($p < 0.05$ vs. control) [1] [4].
Scopolamine-induced memory impairment in ICR mice	Rind-HWE & de-oiled seed powder (600 mg/kg)	7 days (daily pretreatment)	Improved learning behavior in passive avoidance test ($p < 0.05$ vs. control) [1] [4].

Detailed Experimental Protocols

For reproducibility, here are the methodologies for key experiments cited in the search results.

1. Protocol: Acetylcholinesterase (AChE) Inhibition Assay

- **Principle:** Measures the inhibition of AChE enzyme activity using acetylthiocholine iodide as a substrate. The reaction produces thiocholine, which reacts with DTNB (Ellman's reagent) to form a yellow chromophore [1] [4].
- **Key Reagents:** Recombinant human AChE, acetylthiocholine iodide, DTNB, donepezil (reference inhibitor), test samples (**Scirpusin B**, extracts) dissolved in suitable solvents [1] [4].
- **Procedure:**
 - Incubate AChE with test samples or buffer (control) for a set time.
 - Add substrate (acetylthiocholine iodide) and DTNB.
 - Monitor the kinetics of chromophore formation spectrophotometrically (e.g., at 412 nm).
 - Calculate % inhibition and IC_{50} values from dose-response curves [1] [4].

2. Protocol: In Vivo Passive Avoidance Test in Mice

- **Objective:** To evaluate learning and memory in scopolamine-induced amnesic mice.
- **Animal Model:** ICR mice [1] [4].
- **Test Substances:** **Scirpusin B** (40 mg/kg), passion fruit seed extracts (S-95EE, S-50EE at 250 mg/kg), rind extracts (600 mg/kg) [1] [4].
- **Dosing Regimen:** Daily pretreatment with test substances for 7 days [1] [4].
- **Induction of Amnesia:** Scopolamine is administered to impair memory before the test [1] [4].
- **Equipment:** A passive avoidance apparatus with light and dark compartments, equipped with a grid floor for delivering a mild foot shock [1] [4].
- **Procedure:**

- **Acquisition Trial:** Place a mouse in the light compartment. When it enters the dark compartment, a mild foot shock is delivered. The step-through latency is recorded.
- **Retention Trial:** 24 hours later, the mouse is again placed in the light compartment, and the latency to enter the dark compartment is recorded without the shock. A significantly longer latency in the retention trial indicates improved memory [1] [4].
- **Data Analysis:** Compare the step-through latencies of treatment groups with the scopolamine-induced control group using statistical tests (e.g., t-test, ANOVA). A p-value < 0.05 is considered significant [1] [4].

Proposed Neuroprotective Signaling Pathways

The neuroprotective effects of **Scirpusin B** and passion fruit extracts are proposed to work through multiple pathways. The diagram below illustrates the logical relationship between these key mechanisms derived from the search results.

*Proposed multi-target mechanisms for **Scirpusin B** leading to cognitive improvement.*

Research Gaps & Future Directions

Current research is primarily in the preliminary phase. The following areas are critical for translational development:

- **ADME/Tox Profile:** Comprehensive data on the **Absorption, Distribution, Metabolism, Excretion, and Toxicity** of **Scirpusin B** is lacking and is essential for drug development.
- **In Vivo Pharmacokinetics:** Studies are needed to determine the **bioavailability, half-life, and brain penetration** of **Scirpusin B** after oral administration.
- **Human Studies:** All current evidence is from animal and lab models. **Clinical trials** are necessary to confirm efficacy and safety in humans.
- **Sustainable Sourcing & Extraction:** Passion fruit seeds, a juice industry byproduct, offer a **sustainable source** [1] [5]. Optimizing extraction techniques for **Scirpusin B** from this waste stream is a promising research avenue.

Conclusion

Scirpusin B is a promising multi-target neuroprotective agent sourced sustainably from passion fruit waste. Its efficacy in preclinical models, underpinned by AChE inhibition, anti-aggregation, and antioxidant mechanisms, warrants further investigation. The next critical steps involve detailed pharmacokinetic and toxicological studies to assess its potential as a lead compound for neurodegenerative diseases.

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